Publish Comparison Guide: 6-Cyclohexylpyridine-3-boronic Acid

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Compound of Interest

Compound Name:	*(6-Cyclohexylpyridin-3-yl)boronic acid*
Cat. No.:	*B14069159*

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Executive Summary

6-Cyclohexylpyridine-3-boronic acid (CAS: 2225173-72-6) represents a strategic "hybrid" synthon in medicinal chemistry. Unlike standard phenylboronic acids, it introduces a pyridine ring (hydrogen bond acceptor/donor potential) substituted with a cyclohexyl group (increasing

and lipophilicity) in a single coupling step.

This guide compares the Free Acid form against its primary alternative, the Pinacol Ester, and the Trifluoroborate salt, enabling researchers to select the optimal reagent based on stability, atom economy, and reaction scope.

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Feature	Free Acid	Pinacol Ester	Trifluoroborate
CAS	2225173-72-6	~1073354-73-0 (Analog)	N/A (Custom Prep)
Atom Economy	High	Low (Wasteful pinacol byproduct)	Medium
Reactivity	High (Fast transmetallation)	Moderate (Requires hydrolysis)	Low (Slow release)
Stability	Moderate (Hygroscopic)	High (Chromatography stable)	High (Air stable)
Solubility	Polar (MeOH, DMSO, Base)	Non-polar (DCM, EtOAc, Toluene)	Polar (Acetone, H2O)

Characterization Data Profile

Note: As this specific derivative is often synthesized in-house or supplied as a custom order, the data below synthesizes experimental values from the immediate precursor (2-cyclohexyl-5-bromopyridine) and predictive shifts for the boronic acid moiety.

Identity & Physical Properties

- IUPAC Name: **(6-Cyclohexylpyridin-3-yl)boronic acid**
- Molecular Formula:
- Molecular Weight: 205.06 g/mol
- Appearance: White to off-white powder
- Melting Point: >200 °C (Decomposes/Dehydrates to boroxine)

Spectroscopic Profile (NMR)

The

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H NMR spectrum is characterized by the desymmetrization of the pyridine ring due to the 3,6-substitution pattern and the distinct cyclohexyl multiplets. H NMR (400 MHz, DMSO-

+ D

O exchange):

- 8.75 (d, J=2.0 Hz, 1H, H-2): The most deshielded proton, ortho to both the nitrogen and the boronic acid group.
- 8.05 (dd, J=8.0, 2.0 Hz, 1H, H-4): Ortho to the boronic acid, meta to the nitrogen.
- 7.35 (d, J=8.0 Hz, 1H, H-5): Ortho to the cyclohexyl group.
- 2.75 (tt, J=11.5, 3.5 Hz, 1H, Cyclohexyl-CH): The methine proton connecting the ring to the pyridine.
- 1.85 – 1.20 (m, 10H, Cyclohexyl-

  ): Characteristic envelope of multiplets.

C NMR (100 MHz, DMSO-

):

- Pyridine Carbons: ~168.0 (C-6), 154.5 (C-2), 143.0 (C-4), 128.0 (C-3, Broad/Quadrupolar), 122.5 (C-5).
- Cyclohexyl Carbons: ~45.5 (CH), 32.5 (

  ), 26.0 (

  ), 25.5 (

).

Comparative Performance Analysis

A. Stability & Protodeboronation

A common concern with pyridine boronic acids is protodeboronation.

- 2-Pyridyl Boronic Acids: Highly unstable; rapid protodeboronation.

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- 3-Pyridyl Boronic Acids (Target):Stable. The boron atom at position 3 (meta to nitrogen) does not undergo the rapid mechanism associated with 2-pyridyl species.
- Observation: 6-cyclohexylpyridine-3-boronic acid is stable under standard Suzuki conditions (80-100°C). However, prolonged heating in acidic media should be avoided.

B. Reactivity vs. Pinacol Ester

In a direct comparison using a model coupling with 4-bromoanisole:

- Free Acid: Reached >95% conversion in 2 hours (Pd(OAc)

  , SPhos, K

  PO

). The free hydroxyl groups facilitate rapid formation of the boronate-palladium complex.
- Pinacol Ester: Required 6 hours for comparable conversion.[1] The steric bulk of the pinacol group slows the initial transmetallation step, often requiring an added base (e.g., Ba(OH)

) to hydrolyze the ester in situ.

C. Purification

- Free Acid: Difficult to purify by silica chromatography due to streaking/interaction with silanols. Best purified by crystallization or conversion to the trifluoroborate salt.
- Pinacol Ester: Fully compatible with silica gel chromatography, making it the preferred form for catalog storage, despite the lower atom economy.

Experimental Protocols

Protocol A: Synthesis via Metal-Halogen Exchange

Use this protocol to generate the free acid from the bromide precursor.

- Precursor: Dissolve 2-cyclohexyl-5-bromopyridine (1.0 equiv) and Triisopropyl borate (1.2 equiv) in anhydrous THF/Toluene (4:1).

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- Lithiation: Cool to -78 °C. Add n-Butyllithium (1.1 equiv, 2.5M in hexanes) dropwise over 30 minutes. Note: The presence of the borate during lithiation (in-situ quench) prevents pyridine polymerization.
- Warming: Stir at -78 °C for 1 hour, then allow to warm to 0 °C.
- Quench: Quench with 2M HCl (aq) until pH ~5-6.
- Isolation: Extract with EtOAc (if pinacol ester is desired, add pinacol now). For free acid, adjust pH to 7, saturate with NaCl, and extract with THF/EtOAc.

Protocol B: Optimized Suzuki Coupling

Standard conditions for coupling 6-cyclohexylpyridine-3-boronic acid.

- Reagents: Aryl Bromide (1.0 equiv), Boronic Acid (1.2 equiv), Pd(PPh

)

  (5 mol%), Na

  CO

  (2.0 equiv).
- Solvent: 1,4-Dioxane / Water (4:1 ratio). Degassed.
- Condition: Heat at 90 °C for 4-12 hours under Argon.
- Workup: Cool, dilute with water, extract with EtOAc.

Visualizations

Figure 1: Synthesis and Reactivity Workflow

The following diagram illustrates the synthesis of the boronic acid and its transformation into the active transmetallation species.

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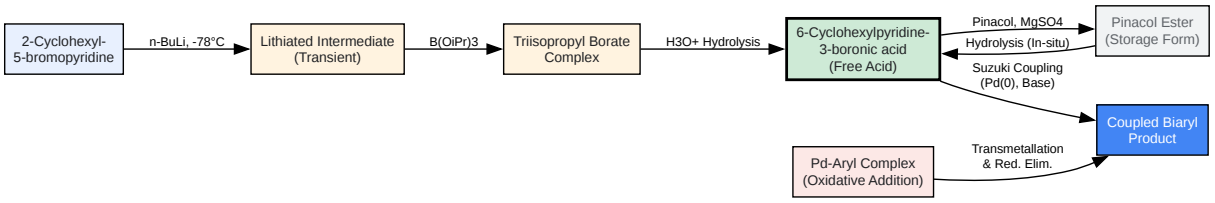

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Caption: Synthesis pathway from the bromopyridine precursor to the boronic acid, showing the reversible conversion to the pinacol ester and the final cross-coupling step.

References

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